An In-Depth Technical Guide to the In Vitro Characterization of (R)-Ranolazine

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Compound of Interest

Compound Name:	*(R)-ranolazine*
CAS No.:	*114246-80-9*
Cat. No.:	*B1233337*

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Introduction

Ranolazine is an anti-anginal agent approved for the management of chronic stable angina, operating through a distinct mechanism that does not rely on altering hemodynamics like heart rate or blood pressure.[1][2] It is commercially available as a racemic mixture of its (R) and (S) enantiomers.[2][3] In drug development, the stereochemistry of a molecule is of paramount importance, as enantiomers can exhibit significant differences in pharmacology, pharmacokinetics, and toxicology.[4] Therefore, the isolated characterization of a single enantiomer, such as **(R)-ranolazine**, is a critical step in understanding its specific contribution to the therapeutic profile and identifying any unique liabilities.

This technical guide provides a comprehensive framework for the preclinical in vitro evaluation of **(R)-ranolazine**. As a Senior Application Scientist, my objective is not merely to present protocols, but to instill a logical, self-validating approach to the characterization cascade. We will explore the core experimental pathways for elucidating primary pharmacology, assessing critical safety liabilities, and profiling metabolic interactions. This document is intended for drug development scientists and researchers, offering both the "how" and the "why" behind each methodological choice to build a robust data package for **(R)-ranolazine**.

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Section 1: Primary Pharmacological Assessment: Targeting the Late Sodium Current (INaL)

Scientific Rationale

The primary therapeutic mechanism of ranolazine is the inhibition of the late inward sodium current (INaL or late INa) in cardiomyocytes.[5][6] Under ischemic conditions, an increase in late INaL leads to an overload of intracellular sodium ([Na+]i). This, in turn, drives the Na+/Ca2+ exchanger to operate in reverse, causing a pathologic increase in intracellular calcium ([Ca2+]i).[7] This calcium overload impairs myocardial relaxation, increases diastolic wall tension, and consequently raises myocardial oxygen consumption, exacerbating the ischemic state.[1] **(R)-Ranolazine**, by selectively inhibiting late INaL, mitigates this entire pathological cascade, making this target the cornerstone of its pharmacological characterization.[7][8] It is crucial to demonstrate not only potent inhibition of the late current but also selectivity over the peak INa, which is responsible for the action potential upstroke, to avoid unwanted conduction-slowing effects.[9]

Experimental Approach: Whole-Cell Patch Clamp Electrophysiology

To directly measure the effect of **(R)-ranolazine** on ion channel function, whole-cell patch clamp electrophysiology is the unequivocal gold standard. This technique offers unparalleled resolution, allowing for the precise measurement of ionic currents across the cell membrane in response to controlled voltage protocols. It enables the quantification of potency (IC50) and selectivity, which are essential parameters for pharmacological profiling.

Visualization: Patch Clamp Workflow for INaL Assessment

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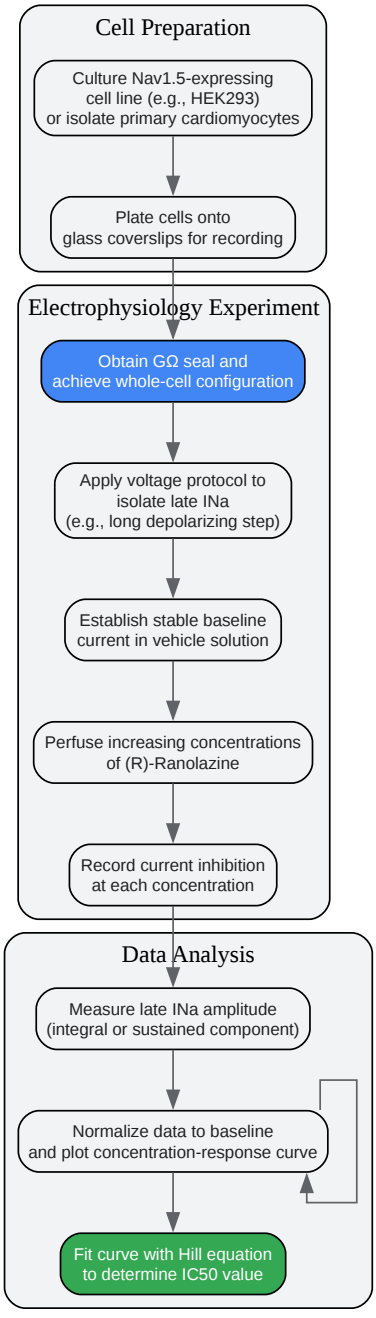

Figure 1. Experimental workflow for determining (R)-ranolazine potency on the late sodium current (INaL).

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Caption: Workflow for determining **(R)-ranolazine** potency on the late sodium current (INaL).

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Detailed Protocol: INaL Inhibition Assay

- Cell System: Use a human cell line stably expressing the cardiac sodium channel, NaV1.5 (e.g., HEK293-NaV1.5). This provides a consistent and robust system.
- Reagents & Solutions:
  - External Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl2, 1 MgCl2, 10 HEPES, 10 Glucose (pH 7.4 with NaOH).
  - Internal (Pipette) Solution (in mM): 120 CsF, 20 CsCl, 10 EGTA, 10 HEPES (pH 7.2 with CsOH). Cesium is used to block potassium channels.
  - **(R)-Ranolazine** Stock: Prepare a 10 mM stock solution in DMSO. Serially dilute in external solution to final concentrations.
- Electrophysiological Recording:
  - Establish a whole-cell patch clamp configuration.
  - Hold the cell at a potential of -120 mV to ensure full channel availability.
  - Apply a long depolarizing voltage step (e.g., to -20 mV for 500 ms) every 10-15 seconds. This protocol allows for the separation of the transient peak current from the sustained late current.[10]
- Experimental Procedure:
  - Record a stable baseline current for 3-5 minutes in the vehicle (external solution with 0.1% DMSO).
  - Sequentially perfuse the cell with increasing concentrations of **(R)-ranolazine** (e.g., 0.1, 1, 3, 10, 30, 100 µM). Allow the current inhibition to reach steady-state at each concentration (typically 2-3 minutes).
- Data Analysis:
  - Measure the peak INa amplitude within the first 5 ms of depolarization.

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- Measure the late INaL as the mean current during the final 50-100 ms of the depolarizing step.
- Calculate the percentage of inhibition at each concentration relative to the baseline vehicle control.
- Plot the percent inhibition against the log concentration of **(R)-ranolazine** and fit the data to a four-parameter Hill equation to determine the IC50 value.

Data Presentation and Interpretation

The primary outcome is a quantitative measure of potency and selectivity. The data should be summarized in a table for clarity.

Current	(R)-Ranolazine IC50 (μM)	Interpretation
Late INaL	5 - 15	This is the therapeutically relevant potency. Values in this range confirm the primary mechanism of action.[9]
Peak INa	> 200	A high IC50 for the peak current demonstrates selectivity for the late current, a desirable safety feature.[9]

A selectivity ratio (IC50 Peak INa / IC50 Late INaL) of >10-fold is a strong indicator of a favorable pharmacological profile.

Section 2: Safety Pharmacology - Assessing Proarrhythmic Risk via hERG Channel Inhibition

Scientific Rationale

A critical safety hurdle for many cardiovascular and non-cardiovascular drugs is off-target inhibition of the human Ether-à-go-go-Related Gene (hERG) potassium channel. This channel mediates the rapid delayed rectifier potassium current (IKr), which is essential for cardiac action potential repolarization.[11] Inhibition of hERG can delay repolarization, leading to a

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prolongation of the QT interval on an electrocardiogram, which is a known risk factor for the life-threatening arrhythmia Torsades de Pointes (TdP).[12] Ranolazine is known to inhibit IKr at therapeutic concentrations.[7][13] Therefore, precise quantification of **(R)-ranolazine**'s potency against the hERG channel is a mandatory component of its in vitro characterization.

Experimental Approach: Automated Patch Clamp (APC)

While manual patch clamp is the gold standard, automated patch clamp (APC) platforms (e.g., QPatch, SyncroPatch) offer significantly higher throughput, making them ideal for safety screening.[12] These systems provide high-quality, reliable data comparable to manual methods and are widely accepted by regulatory agencies for hERG assessment.[12]

Visualization: Automated hERG Screening Workflow

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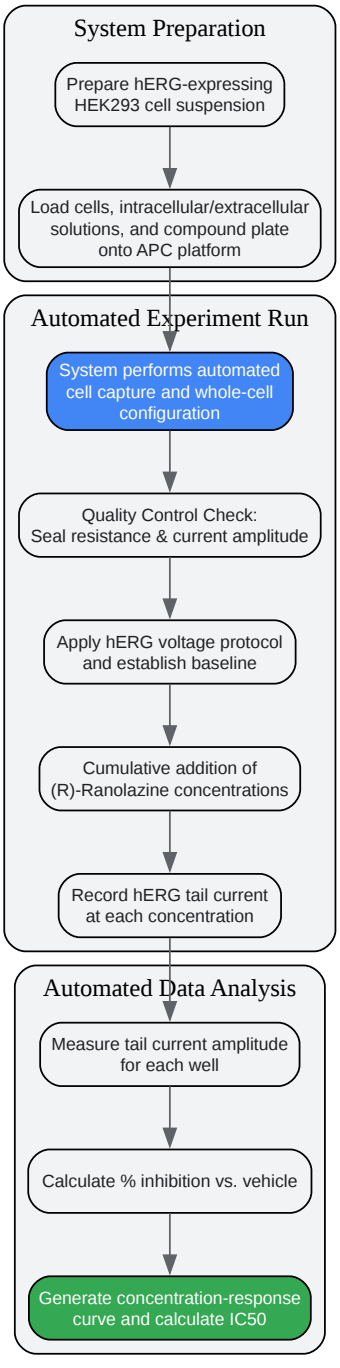

Figure 2. High-throughput workflow for assessing hERG channel inhibition using automated patch clamp.

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Caption: High-throughput workflow for assessing hERG channel inhibition using automated patch clamp.

Detailed Protocol: hERG Inhibition APC Assay

- Cell System: HEK293 cells stably expressing the hERG channel are the industry standard.[12]
- Experimental Setup: Utilize an automated patch clamp system according to the manufacturer's instructions.
- Voltage Protocol: A standard hERG step protocol is used. Typically, cells are held at -80 mV, depolarized to +20 mV to open and inactivate the channels, and then repolarized to -50 mV to elicit a large "tail" current as channels recover from inactivation. This tail current is the primary measurement.[10][12]
- Controls:
  - Negative Control: Vehicle (0.1-0.5% DMSO) to establish baseline.[12]
  - Positive Control: A known potent hERG inhibitor (e.g., E-4031, Cisapride) to validate assay sensitivity.[10][12]
- Procedure:
  - After establishing a stable baseline, the test compound, **(R)-ranolazine**, is added in a cumulative or non-cumulative fashion across a range of concentrations (e.g., 0.1 to 100 µM).
- Data Analysis:
  - The peak tail current amplitude at the -50 mV step is measured.
  - The percentage of inhibition is calculated for each concentration relative to the vehicle control.
  - Data are fitted to a Hill equation to determine the IC50 value.

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Data Presentation and Interpretation

The key output is the hERG IC50 value, which must be contextualized against the on-target potency.

Parameter	(R)-Ranolazine Value (μM)	Interpretation
INaL IC50	~10	Therapeutic Potency (from Section 1)
hERG (IKr) IC50	~12	Safety Liability Potency[13][14]
Safety Margin	~1.2	(hERG IC50 / INaL IC50)

A small safety margin, as is expected for ranolazine, does not automatically terminate development but signals the need for careful clinical monitoring of the QT interval. The known clinical profile of ranolazine shows a modest QT prolongation without a significant incidence of TdP, suggesting other ion channel effects may be protective.[1][13] This highlights the importance of integrating in vitro data with a broader understanding of the compound's complete pharmacology.

Section 3: Metabolic Profile & Drug-Drug Interaction (DDI) Potential

Scientific Rationale

The clinical safety and efficacy of a drug are heavily influenced by its metabolic fate. Ranolazine is extensively metabolized in the liver, primarily by Cytochrome P450 3A4 (CYP3A4) and, to a lesser extent, by CYP2D6.[1][15] If **(R)-ranolazine** inhibits these or other major CYP enzymes, it could slow the metabolism of co-administered drugs, leading to potentially toxic accumulations—a phenomenon known as a drug-drug interaction (DDI).[16] Therefore, screening **(R)-ranolazine** for its inhibitory potential against key CYP isoforms is a regulatory expectation and a cornerstone of preclinical safety assessment.[16][17]

Experimental Approach: In Vitro CYP Inhibition Assay

The standard method involves incubating the test compound with human liver microsomes (HLM), which contain a rich complement of CYP enzymes.[18] Isoform-specific probe

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substrates are used, and the formation of their unique metabolites is measured by liquid chromatography-tandem mass spectrometry (LC-MS/MS). A reduction in metabolite formation in the presence of **(R)-ranolazine** indicates inhibition.

Visualization: DDI Assessment Logic

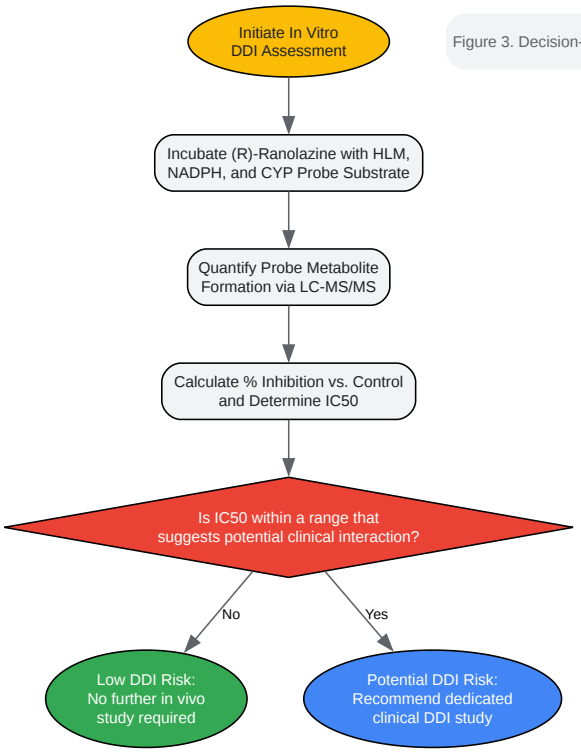

Figure 3. Decision-making flowchart for assessing the drug-drug interaction (DDI) potential of (R)-ranolazine.

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Caption: Decision-making flowchart for assessing the drug-drug interaction (DDI) potential of **(R)-ranolazine**.

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Detailed Protocol: Multi-CYP Inhibition Assay

- Test System: Pooled human liver microsomes (HLM) from multiple donors to average out genetic variability.
- Enzyme Panel: A standard panel should be tested: CYP1A2, CYP2B6, CYP2C8, CYP2C9, CYP2C19, CYP2D6, and CYP3A4.[16]
- Procedure:
  - In a 96-well plate, combine HLM, phosphate buffer, and an isoform-specific probe substrate (e.g., Midazolam for CYP3A4, Dextromethorphan for CYP2D6).[18]
  - Add **(R)-ranolazine** across a range of concentrations (e.g., 0.1 to 50 µM). Include a vehicle control (no inhibitor) and a known positive control inhibitor for each isoform.
  - Pre-incubate the mixture at 37°C.
  - Initiate the metabolic reaction by adding the cofactor NADPH.
  - Incubate for a short, defined time (e.g., 10-15 minutes) at 37°C. The time should be within the linear range of metabolite formation.
  - Stop the reaction by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Analysis:
  - Centrifuge the plate to pellet the protein.
  - Analyze the supernatant using LC-MS/MS to quantify the amount of probe substrate metabolite formed.
  - Calculate the IC50 value for each CYP isoform.

Data Presentation and Interpretation

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Results are presented as IC50 values for each enzyme. Ranolazine is known to be a weak-to-moderate inhibitor of certain CYPs.[15][19]

CYP Isoform	Probe Substrate	(R)-Ranolazine IC50 (μM)	Potential for DDI
CYP1A2	Phenacetin	>50	Low
CYP2C9	Diclofenac	>50	Low
CYP2C19	S-Mephenytoin	>50	Low
CYP2D6	Dextromethorphan	15 - 30	Moderate
CYP3A4	Midazolam	20 - 40	Weak to Moderate

These in vitro IC50 values are critical inputs for basic static models that compare the inhibitory potency to expected clinical plasma concentrations. If the ratio suggests a potential for in vivo inhibition, further clinical DDI studies are warranted.

Section 4: General Cellular Health Assessment

Scientific Rationale

A foundational step in any in vitro program is to assess the general cytotoxicity of a compound.[20][21] This is essential to ensure that the inhibitory effects observed in specific, target-based assays (like ion channel or CYP assays) are due to direct pharmacological interaction and not simply a consequence of the compound killing the cells. Establishing a therapeutic window—the concentration range where the drug is effective without being broadly toxic—is a primary goal.[22][23]

Experimental Approach: Multiplexed Viability/Cytotoxicity Assay

Modern approaches allow for multiplexing, where multiple parameters of cell health are measured from the same well. A common and robust combination is to measure intracellular ATP levels as an indicator of metabolic activity and cell viability, and the release of lactate dehydrogenase (LDH) into the culture medium as a marker of lost membrane integrity and cytotoxicity.[20]

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Detailed Protocol: ATP/LDH Multiplex Assay

- Cell System: A metabolically active, proliferating human cell line such as HepG2 (liver) or AC16 (cardiomyocyte) is suitable. It is often best to test in the same cell lines used for the primary assays.
- Procedure:
  - Plate cells in a 96- or 384-well plate and allow them to adhere overnight.
  - Treat cells with a broad concentration range of **(R)-ranolazine** (e.g., 0.1 to 200 µM) for a relevant duration (e.g., 24-48 hours).
  - Include a vehicle control (healthy cells) and a maximum lysis control (cells treated with a lysis agent).
- Measurement:
  - Use a commercial multiplexing kit that combines reagents for both assays.
  - First, transfer a small aliquot of the cell culture supernatant to a new plate to measure LDH release (a colorimetric or fluorometric reaction).
  - Second, add the ATP detection reagent (which lyses the remaining cells and initiates a luminescent reaction) to the original cell plate.
  - Read both plates on a multi-mode plate reader.
- Data Analysis:
  - Normalize the data to the vehicle (0% effect) and lysis (100% effect) controls.
  - Plot the percentage of viability (from ATP) and cytotoxicity (from LDH) against drug concentration.
  - Calculate the CC50 (50% cytotoxic concentration) or IC50 (50% reduction in viability).

Data Presentation and Interpretation

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The cytotoxicity data provides the upper bound of concentrations that can be used for meaningful pharmacological experiments.

Assay	Endpoint	(R)-Ranolazine CC50 (μM)
Cell Viability	Intracellular ATP	>100
Cytotoxicity	LDH Release	>100

A CC50 value significantly higher (>10-fold) than the pharmacologically active concentrations (e.g., INaL IC50) indicates a favorable in vitro therapeutic window and provides confidence that the observed on-target effects are specific.

Conclusion

The in vitro characterization of **(R)-ranolazine** requires a multi-faceted yet logically structured approach. This guide outlines a comprehensive pathway, beginning with the confirmation of its primary mechanism—selective inhibition of the late sodium current—and extending to the critical safety assessments of hERG channel blockade and potential for metabolic drug-drug interactions. By grounding each experimental step in clear scientific rationale, employing validated protocols, and interpreting the data in an integrated manner, researchers can build a robust preclinical data package. This foundational knowledge is indispensable for guiding informed decisions in the drug development process, ultimately defining the therapeutic potential and safety profile of **(R)-ranolazine**.

References

- Riss, T. L., Moravec, R. A., Niles, A. L., Duellman, S. J., Benink, H. A., Worzella, T. J., & Minor, L. (2008). Update on in vitro cytotoxicity assays for drug development. Expert Opinion on Drug Discovery. Available at: [Link]
- Alfa Cytology. (n.d.). In Vitro Cytotoxicity Assay. Alfa Cytology. Available at: [Link]
- Dr.Oracle. (2025). What is the mechanism of action of Ranolazine? Dr.Oracle. Available at: [Link]

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- LifeNet Health LifeSciences. (n.d.). In Vitro Cytotoxicity Assays. LifeNet Health LifeSciences. Available at: [Link]
- Lederer, W. J., & He, T. (2007). Mechanism of action of the new anti-ischemia drug ranolazine. Journal of Molecular and Cellular Cardiology. Available at: [Link]
- Beyder, A., & Sachs, F. (2014). Ranolazine inhibits shear sensitivity of endogenous Na+ current and spontaneous action potentials in HL-1 cells. American Journal of Physiology-Cell Physiology. Available at: [Link]
- Dhalla, A. K., & Singh, B. N. (2010). Ranolazine: A New Approach to Treating an Old Problem. Texas Heart Institute Journal. Available at: [Link]
- Licht, R. (2024). Advancing Drug Discovery: The Role of In Vitro Toxicity Assays. International Journal of Drug Development and Research. Available at: [Link]
- National Center for Biotechnology Information. (2023). Ranolazine. StatPearls. Available at: [Link]
- Belardinelli, L., Shryock, J. C., & Fraser, H. (2006). Inhibition of the late sodium current as a potential cardioprotective principle: effects of the late sodium current inhibitor ranolazine. Heart. Available at: [Link]
- Patsnap. (2024). What is the mechanism of Ranolazine? Synapse. Available at: [Link]
- Vanga, S. R., et al. (2018). Ranolazine: Multifaceted Role beyond Coronary Artery Disease, a Recent Perspective. Cardiology and Therapy. Available at: [Link]
- Kosheeka. (2025). In Vitro Cytotoxicity Assays: Applications in Drug Discovery. Kosheeka. Available at: [Link]
- Antzelevitch, C., et al. (2004). Electrophysiologic Effects of Ranolazine. A Novel Anti-Anginal Agent with Antiarrhythmic Properties. Circulation. Available at: [Link]
- Antzelevitch, C., et al. (2004). Electrophysiological Effects of Ranolazine, a Novel Antianginal Agent With Antiarrhythmic Properties. Circulation. Available at: [Link]

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- Zemzemi, N., et al. (2013). In silico Assessment of Antiarrhythmic Effects of Drug Ranolazine on Electrical Activity in Human Ventricular Myocardium. Computing in Cardiology. Available at: [Link]
- BioIVT. (n.d.). In Vitro CYP Inhibition Studies. BioIVT. Available at: [Link]
- BioIVT. (n.d.). A Guide to In Vitro CYP Inhibition Studies: Elements of Study Design and Important Considerations in Data Analysis. BioIVT. Available at: [Link]
- Slideshare. (n.d.). hERG Assay. Slideshare. Available at: [Link]
- Iwata, H., et al. (2004). CYP3A4 and CYP2D6 inhibitory activities of Indonesian medicinal plants. Journal of Ethnopharmacology. Available at: [Link]
- Evotec. (n.d.). hERG Safety. Cyprotex. Available at: [Link]
- Du, L., et al. (2022). Cell-based hERG Channel Inhibition Assay in High-throughput Format. Methods in Molecular Biology. Available at: [Link]
- Reaction Biology. (n.d.). hERG Patch Clamp Assay – Cardiac Safety Panel. Reaction Biology. Available at: [Link]
- U.S. Food and Drug Administration. (2019). Recommended voltage protocols to study drug-cardiac ion channel interactions using recombinant cell lines. FDA. Available at: [Link]
- Jerling, M. (2006). Clinical pharmacokinetics of ranolazine. Clinical Pharmacokinetics. Available at: [Link]
- Evotec. (n.d.). Cytochrome P450 (CYP) Inhibition assay (IC50). Evotec. Available at: [Link]
- ResearchGate. (2025). Clinical Pharmacokinetics of Ranolazine. ResearchGate. Available at: [Link]
- ResearchGate. (2025). Chemo-enzymatic synthesis of both enantiomers of the anti-anginal drug ranolazine. ResearchGate. Available at: [Link]
- International Journal of Novel Research and Development. (n.d.). A BRIEF REVIEW ON SYNTHESIS AND BIOLOGICAL ACTIVITY OF RANOLAZINE. IJNRD. Available at: [Link]

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- Wójcikowski, J., & Daniel, W. A. (2012). In vitro inhibition of human cytochrome P450 enzymes by the novel atypical antipsychotic drug asenapine: a prediction of possible drug–drug interactions. Pharmacological Reports. Available at: [Link]
- Al Batran, R., & Al-Khatib, K. (2014). Safety and Efficacy of Ranolazine for the Treatment of Chronic Angina Pectoris. Cardiology Research. Available at: [Link]
- Bentham Science. (n.d.). Ranolazine, a Partial Fatty Acid Oxidation Inhibitor, its Potential Benefit in Angina and Other Cardiovascular Disorders. Bentham Science. Available at: [Link]
- Managed Healthcare Executive. (2003). Ranolazine: A novel metabolic modulator for the treatment of chronic stable angina. Managed Healthcare Executive. Available at: [Link]
- Varró, A., et al. (2020). Late Sodium Current Inhibitors as Potential Antiarrhythmic Agents. Frontiers in Pharmacology. Available at: [Link]
- ScienceScholar. (2022). Enhanced solubility and bioavailability of ranolazine by solid dispersion method in vitro and in vivo evaluation. International journal of health sciences. Available at: [Link]
- Belardinelli, L., et al. (2007). Inhibition of late sodium current to reduce electrical and mechanical dysfunction of ischaemic myocardium. British Journal of Pharmacology. Available at: [Link]
- Al-khamis, N. K., et al. (2025). Formulation, characterization, and evaluation of transdermal patches of ranolazine for chronic angina pectoris. Journal of Drug Delivery Science and Technology. Available at: [Link]
- National Center for Biotechnology Information. (n.d.). Ranolazine. PubChem. Available at: [Link]
- U.S. Food and Drug Administration. (2022). Draft Guidance for Industry: In Vitro Release Test Studies for Topical Drug Products Submitted in ANDAs. FDA. Available at: [Link]
- Magyar, J., et al. (2023). Selective Inhibition of Cardiac Late Na+ Current Is Based on Fast Offset Kinetics of the Inhibitor. International Journal of Molecular Sciences. Available at: [Link]

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- European Journal of Pharmaceutical and Medical Research. (n.d.). SYNTHESIS AND CHARACTERIZATION OF FIVE IMPURITIES OF RANOLAZINE. EJPMR. Available at: [Link]
- Horvath, B., et al. (2018). Late sodium current: A mechanism for angina, heart failure, and arrhythmia. Journal of Molecular and Cellular Cardiology. Available at: [Link]

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Sources

- 1. Ranolazine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Safety and Efficacy of Ranolazine for the Treatment of Chronic Angina Pectoris - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ranolazine: A New Approach to Treating an Old Problem - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Mechanism of action of the new anti-ischemia drug ranolazine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. What is the mechanism of Ranolazine? [synapse.patsnap.com]
- 7. Inhibition of the late sodium current as a potential cardioprotective principle: effects of the late sodium current inhibitor ranolazine - PMC [pmc.ncbi.nlm.nih.gov]
- 8. droracle.ai [droracle.ai]
- 9. Inhibition of late sodium current to reduce electrical and mechanical dysfunction of ischaemic myocardium - PMC [pmc.ncbi.nlm.nih.gov]
- 10. fda.gov [fda.gov]
- 11. hERG Assay | PPTX [slideshare.net]
- 12. hERG Safety | Cyprotex ADME-Tox Solutions - Evotec [evotec.com]
- 13. Electrophysiologic Effects of Ranolazine. A Novel Anti-Anginal Agent with Antiarrhythmic Properties - PMC [pmc.ncbi.nlm.nih.gov]

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- 14. ahajournals.org [ahajournals.org]
- 15. Clinical pharmacokinetics of ranolazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. bioivt.com [bioivt.com]
- 17. CYP Inhibition (IC50) | Cyprotex ADME-Tox Solutions | Evotec [evotec.com]
- 18. bioivt.com [bioivt.com]
- 19. Ranolazine | C24H33N3O4 | CID 56959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. Update on in vitro cytotoxicity assays for drug development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. kosheeka.com [kosheeka.com]
- 22. In Vitro Cytotoxicity Assays [lnhlifesciences.org]
- 23. itmedicalteam.pl [itmedicalteam.pl]

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